

Application Notes and Protocols for the Extraction and Purification of Venuloside A

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Compound of Interest

Compound Name: Venuloside A

Cat. No.: B12388213

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Introduction

Venuloside A, also known as ESK246, is a monoterpene glycoside identified as a potent and selective inhibitor of the L-type amino acid transporter 3 (LAT3).[1][2] Its ability to inhibit leucine uptake makes it a compound of significant interest in cancer research, particularly in the context of prostate cancer where LAT3 is often upregulated.[2] Leucine transport is crucial for the activation of the mTORC1 signaling pathway, which is a key regulator of cell growth and proliferation.[2][3] By inhibiting LAT3, **Venuloside A** disrupts this pathway, leading to reduced cancer cell growth.[2] This document provides a detailed protocol for the extraction of **Venuloside A** from its natural source and its subsequent purification.

Chemical Properties

Property	Value	Reference
Trivial Name	ESK246	[2]
Molecular Formula	C ₂₃ H ₃₆ O ₇	[2][3]
Appearance	Optically active clear oil	[2][3]
Purity	>95% (after purification)	[3]
Initial Source	Pittosporum venulosum F.Muell	[1][2]

Experimental Protocols

I. Extraction of Venuloside A from *Pittosporum venulosum*

This protocol is based on the successful isolation of **Venuloside A** from the plant *Pittosporum venulosum*.

Materials and Reagents:

- Dried and ground *Pittosporum venulosum* plant material
- Hexane (HPLC grade)
- Dichloromethane (CH₂Cl₂, HPLC grade)
- Methanol (MeOH, HPLC grade)
- Rotary evaporator
- Extraction thimbles or appropriate glassware for sequential extraction
- Filtration apparatus

Procedure:

- Weigh 10 g of dried and ground *Pittosporum venulosum* plant material.
- Perform a sequential extraction with solvents of increasing polarity.
- Begin by extracting the plant material with 250 mL of hexane.
- Following the hexane extraction, extract the same plant material with 250 mL of dichloromethane (CH₂Cl₂).
- Finally, perform two consecutive extractions with 250 mL of methanol (MeOH) each.
- Combine all the extracts (hexane, CH₂Cl₂, and MeOH).

- Concentrate the combined extracts under reduced pressure using a rotary evaporator to yield a dark green oil.[\[2\]](#)[\[3\]](#)

II. Purification of Venuloside A

The purification process involves a solvent-solvent partition followed by flash column chromatography.

Materials and Reagents:

- The crude dark green oil extract from the extraction step
- Hexane (HPLC grade)
- Ethyl acetate (EtOAc, HPLC grade)
- Silica gel 60 (0.015–0.040 mm) for flash chromatography
- Glass column for chromatography
- Fraction collector (optional)
- Thin Layer Chromatography (TLC) plates and developing chamber

Procedure:

- Subject the combined organic extract to a solvent-solvent partition. The compounds of interest, including **Venuloside A**, will be concentrated in the hexane fraction.[\[2\]](#)[\[3\]](#)
- Prepare a flash silica oxide chromatography column (10 cm × 4 cm).[\[2\]](#)
- Load the hexane fraction (approximately 370 mg) onto the column.
- Elute the column with a gradient of hexane and ethyl acetate (EtOAc), starting from 100% hexane and gradually increasing the polarity to 100% EtOAc.[\[2\]](#)[\[3\]](#)
- Monitor the fractions using Thin Layer Chromatography (TLC) to identify the fractions containing **Venuloside A**.

- **Venuloside A** will typically elute with a hexane/EtOAc ratio of 6:4.[3]
- Combine the fractions containing pure **Venuloside A** and concentrate them under reduced pressure.

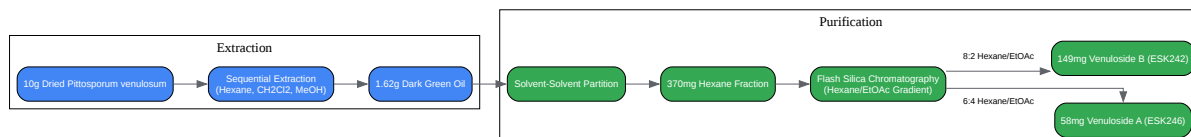
Quantitative Data Summary

The following table summarizes the quantitative data from a representative extraction and purification process.

Parameter	Value	Reference
Initial Plant Material (dried)	10 g	[2]
Combined Organic Extract (dark green oil)	1.62 g	[2][3]
Hexane Fraction	370 mg	[2]
Final Yield of Venuloside A (ESK246)	58 mg	[3]
Yield of Venuloside A (as % of dry weight)	0.58%	[3]
Final Yield of Venuloside B (ESK242)	149 mg	[3]
Yield of Venuloside B (as % of dry weight)	1.49%	[3]

Diagrams

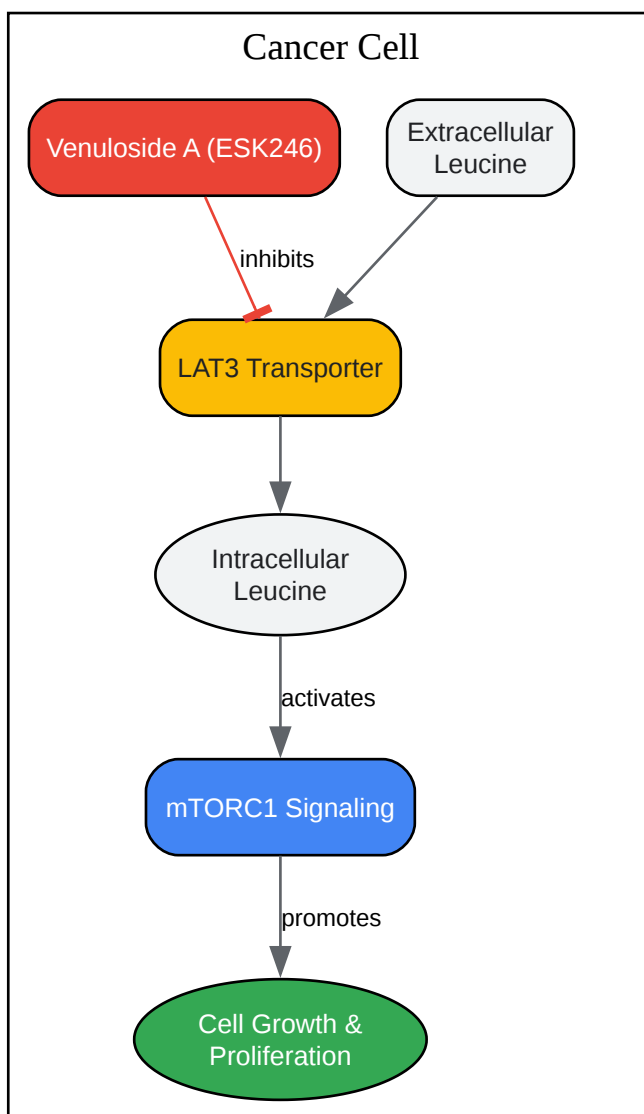
Experimental Workflow for Venuloside A Extraction and Purification



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Caption: Workflow for the extraction and purification of **Venuloside A**.

Signaling Pathway of Venuloside A in Cancer Cells



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Caption: **Venuloside A** inhibits LAT3, blocking leucine uptake and mTORC1 signaling.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Monoterpene Glycoside ESK246 from Pittosporum Targets LAT3 Amino Acid Transport and Prostate Cancer Cell Growth - PMC [pmc.ncbi.nlm.nih.gov]
- 3. pubs.acs.org [pubs.acs.org]
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